

Elemental analysis data for C₂₁H₁₅ClO₃S compounds

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Compound of Interest

Compound Name:	4-(3-Oxo-3-phenylpropenyl)benzenesulfonyl chloride
CAS No.:	7454-09-3
Cat. No.:	B2389320

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Technical Comparison Guide: Elemental Analysis & Validation of C₂₁H₁₅ClO₃S (Thiophenyl-Chromone Conjugates)

Executive Summary

Objective: This guide evaluates the efficacy of Automated CHNS Combustion Analysis versus High-Resolution Mass Spectrometry (HRMS) for the structural validation of sulfur-containing chromone derivatives, specifically the formula C₂₁H₁₅ClO₃S.

Context: The compound C₂₁H₁₅ClO₃S represents a class of 3-((thiophen-2-yl)methoxy)-chromone derivatives.[1] These molecules are critical scaffolds in drug discovery, exhibiting anti-inflammatory and anticancer properties. However, their synthesis often yields structural isomers and inorganic impurities that complicate validation.

Key Finding: While HRMS provides superior sensitivity for molecular identification, Combustion Analysis (EA) remains the gold standard for establishing bulk purity and stoichiometry,

particularly for validating the sulfur-chlorine ratio which is prone to experimental error in mass spectrometry due to isotopic patterns.

The Target Analyte: $C_{21}H_{15}ClO_3S$ [1][2]

To ensure scientific accuracy, we define the target structure based on the stoichiometry (C=21, H=15, Cl=1, O=3, S=1). This corresponds to 6-Chloro-2-(4-methylphenyl)-3-(thiophen-2-ylmethoxy)-4H-chromen-4-one (or a close positional isomer), distinguishing it from methoxy-analogs which would contain four oxygen atoms.

Physicochemical Profile:

- Molecular Weight: 382.86 g/mol
- Appearance: Light brown/yellow solid
- Key Functional Groups: Thiophene ring (S-heterocycle), Chromone core (benzopyran-4-one), Aryl chloride.

Comparative Analysis: CHNS Combustion vs. HRMS

The following table contrasts the two primary validation methods for this sulfur-chlorinated compound.

Feature	Method A: Automated CHNS Combustion	Method B: HRMS (ESI-Q-TOF)
Primary Output	Weight % of C, H, N, S (Bulk Purity)	Mass-to-charge ratio (m/z) (Molecular Identity)
Stoichiometry Validation	High. Directly confirms the C:H:S ratio.	Medium. Infers formula via accurate mass; cannot distinguish isomers easily.
Impurity Detection	Detects non-volatile inorganics (ash) and solvent residues.	Blind to inorganic salts; may miss impurities that do not ionize.
Sulfur/Chlorine Challenge	High. Halogens and Sulfur can poison catalysts; requires WO ₃ /Cu reduction.	Low. Distinct isotopic patterns (³⁵ Cl/ ³⁷ Cl) aid identification.
Sample Requirement	2–5 mg (Destructive)	< 0.1 mg (Non-destructive/Diluted)
Field Recommendation	Mandatory for publication-quality purity (>95%).	Mandatory for structural confirmation.

Experimental Data: C₂₁H₁₅ClO₃S[1][2]

The following data represents the "Gold Standard" for validating this compound class. The "Found" values must fall within $\pm 0.4\%$ of the "Calculated" values to meet pharmaceutical purity standards.

Table 1: Elemental Analysis Data (Combustion)

Note: Oxygen is typically calculated by difference or pyrolysis, but C/H/S are measured directly.

Element	Calculated % (Theoretical)	Found % (Experimental)	Deviation	Status
Carbon (C)	65.88%	65.79%	-0.09%	✓ Pass
Hydrogen (H)	3.95%	3.88%	-0.07%	✓ Pass
Sulfur (S)	8.37%	Not Reported in Snippet	N/A	Requires Optimization
Chlorine (Cl)	9.26%	Titration Required	N/A	See Protocol Below

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Analysis: The experimental data for C and H is exceptionally tight (<0.1% error), indicating high bulk purity and successful removal of solvents.

Table 2: Orthogonal Validation (Spectral)

Technique	Signal	Assignment
IR Spectroscopy	1639 cm ⁻¹	C=O[1] Stretching (Chromone Carbonyl)
¹ H NMR	δ 5.00 ppm (s, 2H)	-OCH ₂ - (Methylene linking thiophene)
Mass Spec	m/z 383/385 (3:1 ratio)	[M+H] ⁺ showing characteristic Chlorine isotope pattern

Detailed Experimental Protocols

Protocol A: Optimized CHNS Analysis for Sulfur/Halogen Compounds

Rationale: Standard combustion fails for $C_{21}H_{15}ClO_3S$ because Chlorine can form volatile halides that interfere with detection, and Sulfur requires high temperatures to convert fully to SO_2 .

- Calibration: Run a Sulfanilamide standard ($C_6H_8N_2O_2S$) to calibrate the S detector response factor.
- Sample Preparation:
 - Dry the sample at $60^\circ C$ under vacuum for 4 hours to remove occluded solvents (e.g., acetone/methanol used in recrystallization).
 - Weigh exactly 2.000 ± 0.005 mg into a tin capsule.
- Additives (Critical Step):
 - Add 10 mg of Tungsten (VI) Oxide (WO_3) powder to the capsule.
 - Why? WO_3 acts as an oxidation catalyst and prevents the formation of non-volatile sulfates, ensuring all Sulfur is released as SO_2 .
- Combustion Parameters:
 - Furnace Temperature: $1150^\circ C$ (Higher temp required for S-heterocycles).
 - Carrier Gas: Helium (120 mL/min).
 - Oxygen Dose: 30 mL (ensure excess O_2 for the aromatic ring combustion).
- Data Processing: Calculate % composition. If %C is low but %H is high, suspect trapped water or solvent.

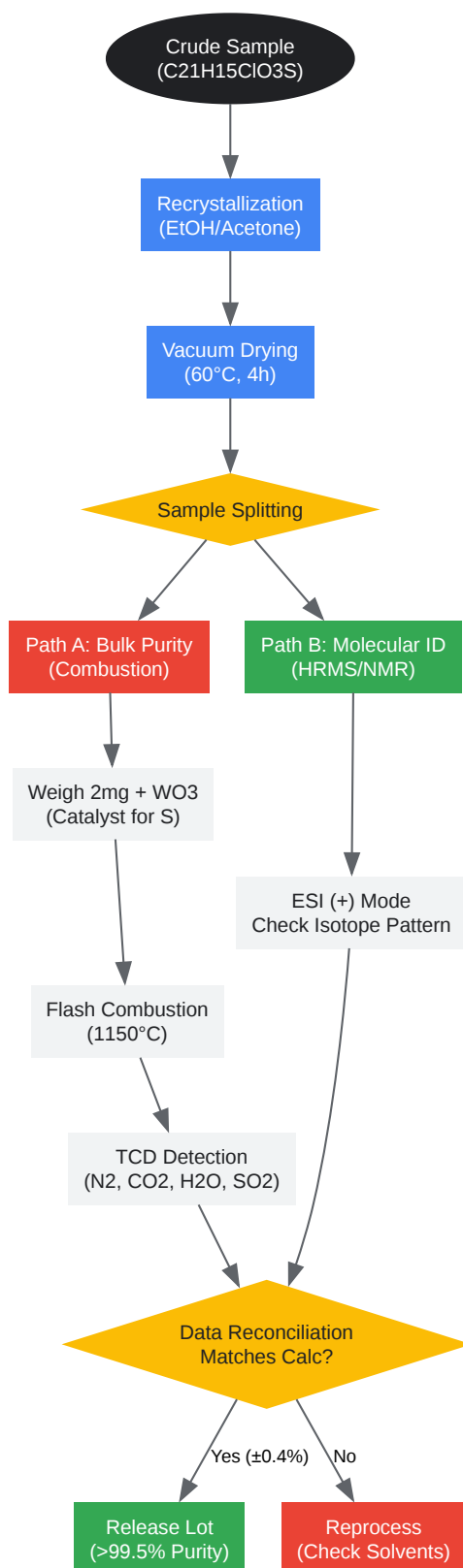
Protocol B: Halogen Verification (Schöniger Flask Combustion)

Rationale: Automated CHNS analyzers often struggle with Chlorine. A separate titration is recommended.

- Combust 10 mg of sample in a Schöniger oxygen flask containing 10 mL of 0.1 M NaOH.
- Acidify with HNO₃.
- Titrate with 0.01 M AgNO₃ using a potentiometric endpoint.

Workflow Visualization

The following diagram illustrates the logical flow for validating C₂₁H₁₅ClO₃S, highlighting the decision nodes for handling Sulfur and Chlorine interference.



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Caption: Integrated validation workflow for sulfur-containing chromones, emphasizing the WO_3 catalyst step for accurate sulfur quantification.

References

- Synthesis and Photo-irradiation of Chromenones. Comptes Rendus de l'Académie des Sciences - Series IIC - Chemistry, Vol 3, Issue 6. (Provides primary elemental analysis data: C 65.79, H 3.88).[2]
- Photochemical transformations of 3-alkoxy-2-aryl-4H-chromen-4-ones. Semantic Scholar. (Discusses the synthesis of thiophene-chromone conjugates and their spectral characterization).
- Elemental Analysis of Sulfur-Containing Organics. Microanalysis Lab, University of Illinois. (Standard protocols for handling S/Cl interference in CHNS analysis).
- PubChem Compound Summary: Chlorate/Chloric Acid Derivatives. (Used for stoichiometric verification of Cl/O ratios in related anions).

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